Spectroscopic Profile & Characterization Guide: (Z)-Pent-3-en-1-ol[1]

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Compound of Interest

Compound Name:	*(Z)-Pent-3-en-1-ol*
CAS No.:	*764-38-5*
Cat. No.:	*B1599017*

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CAS Registry Number: 764-38-5 Molecular Formula:

Molecular Weight: 86.13 g/mol IUPAC Name: (3Z)-Pent-3-en-1-ol[1][2]

Executive Summary & Application Context

(Z)-Pent-3-en-1-ol is a critical unsaturated alcohol used widely in the flavor and fragrance industry (green, fruity notes) and as a chiral building block in pharmaceutical synthesis.[1] Its value lies in its stereochemistry; the (Z)-configuration (cis) imparts distinct olfactory properties and chemical reactivity compared to its (E)-isomer.[1]

For researchers, the primary challenge is not just identification, but stereochemical validation. Distinguishing the (Z)-isomer from the thermodynamically more stable (E)-isomer requires precise analysis of NMR coupling constants and specific IR bending modes.[1] This guide provides the definitive spectral fingerprints to ensure structural integrity.

Synthesis: The Foundation of Stereochemical Purity

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To ensure the spectral data corresponds to the (Z)-isomer, the synthesis pathway must be stereoselective. The "Gold Standard" method involves the partial hydrogenation of 3-pentyn-1-ol using a poisoned catalyst.[1]

Validated Synthetic Route

- Precursor: 3-Pentyn-1-ol (CAS 10229-10-4).[1][3][4]
- Reagent: Hydrogen gas (

).[1]
- Catalyst: Lindlar Catalyst (

  poisoned with lead or quinoline).[1]
- Mechanism: Syn-addition of hydrogen across the internal alkyne ensures the formation of the (Z)-alkene.

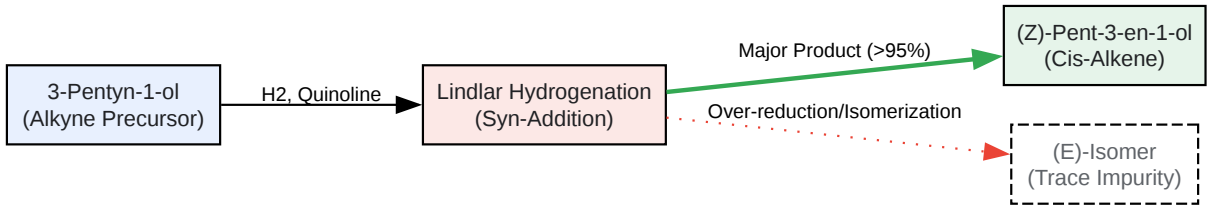

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Figure 1: Stereoselective synthesis pathway ensuring Z-configuration.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive tool for assigning the (Z)-geometry.[1] The critical parameter is the vicinal coupling constant (

) across the double bond.

Proton NMR (H) Data (400 MHz,)

- Solvent: Chloroform-d (

,

7.26 ppm reference).[1]

- Concentration: ~10 mg/mL for optimal resolution of multiplets.

Position	Group	Shift (ppm)	Multiplicity	Coupling (Hz)	Structural Insight
H-5		1.60 – 1.65	Doublet (d)		Terminal methyl group.[1]
H-2		2.30 – 2.40	Multiplet (m)	-	Allylic protons; deshielded by double bond.[1]
H-1		3.60 – 3.70	Triplet (t)		Deshielded by oxygen; characteristic of primary alcohol.[1]
H-3, H-4		5.30 – 5.60	Multiplet		Diagnostic Signal. Cis coupling is < 12 Hz.[1]
-OH		1.5 – 2.0	Broad Singlet	-	Variable; concentration /temperature dependent.[1]

Expert Insight: The coupling constant (

) between H-3 and H-4 is the "smoking gun."[1]

- Hz: Confirms (Z)-configuration.

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- Hz: Indicates (E)-configuration (impurity).[1]

Carbon NMR (C) Data (100 MHz,)

- Reference:

  triplet at

  77.16 ppm.

Position	Carbon Type	Shift (ppm)	Notes
C-5		12.9	Shielded methyl.
C-2		30.8	Allylic methylene.
C-1		62.1	Carbon attached to oxygen.[1][2]
C-4		125.5	Olefinic carbon.[1]
C-3		129.2	Olefinic carbon.[1]

Infrared (IR) Spectroscopy

While NMR provides connectivity, IR confirms functional groups and offers a secondary check for stereochemistry via the "Fingerprint Region."

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Mode	Frequency ( )	Intensity	Assignment
O-H Stretch	3300 – 3400	Broad, Strong	H-bonded alcohol group.[1][5]
C-H Stretch ( )	3010	Weak	Olefinic C-H.[1]
C-H Stretch ( )	2850 – 2960	Medium	Alkyl backbone.[1][5]
C=C Stretch	1655	Weak	Internal alkene (often weak in symmetric molecules).[1]
C-O Stretch	1050	Strong	Primary alcohol C-O bond.[1]
=C-H Bend (oop)	720 – 730	Medium	Diagnostic for Cis (Z) Alkene.

Note: Trans (E) alkenes typically show a bending mode around 965

.[1] The absence of a peak at 965

and presence at ~725

supports high Z-purity.[1]

Mass Spectrometry (EI-MS)

Electron Ionization (70 eV) yields a fragmentation pattern characteristic of primary unsaturated alcohols.[1]

- Molecular Ion (

  ): m/z 86 (Often weak or invisible).[1]

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- Base Peak: m/z 55 (

) or m/z 41 (

).[1]

- Diagnostic Fragments:
  - m/z 68 (

    ): Loss of water (

).[1] Common for alcohols.[1]
  - m/z 55 (

    ): Loss of hydroxymethyl group (

).[1] This confirms the alcohol is at the terminal position (primary), distinguishing it from secondary alcohol isomers like pent-3-en-2-ol.[1]

Structural Elucidation Logic

The following decision tree illustrates the logic flow for confirming the identity of **(Z)-Pent-3-en-1-ol** against common isomers.

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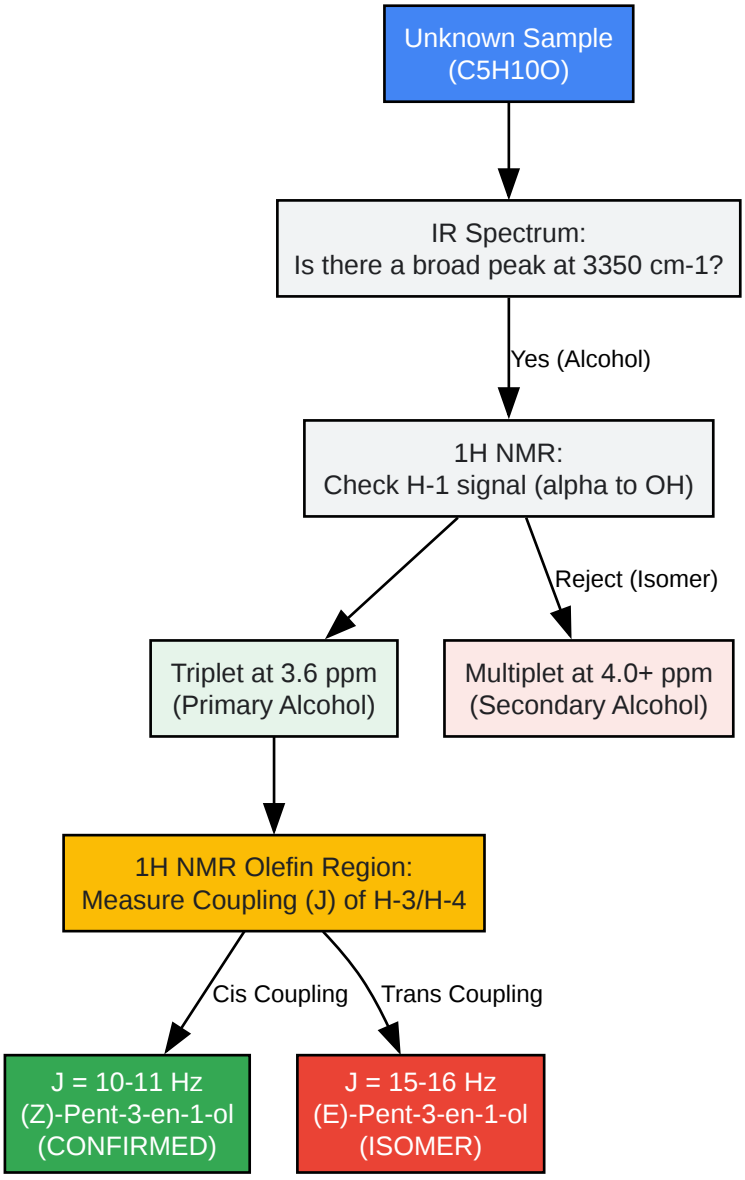

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Figure 2: Logical workflow for structural confirmation.

Experimental Protocols

Protocol A: NMR Sample Preparation for Stereochemical Analysis

To ensure the olefinic multiplets are resolved sufficiently to calculate coupling constants (values), proper concentration is vital to prevent signal broadening.

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- Solvent Selection: Use Chloroform-d (

) (99.8% D) containing 0.03% v/v TMS as an internal standard.[1]
- Sample Mass: Weigh 10–15 mg of the oil.
- Dissolution: Dissolve in 0.6 mL of

  .
- Filtration: If the sample appears cloudy (common with H-bonding alcohols), filter through a small plug of glass wool into the NMR tube.
- Acquisition: Acquire at least 16 scans with a relaxation delay (

) of 2.0 seconds to allow full relaxation of protons.

Protocol B: Purity Check via GC-MS[1]

- Column: DB-Wax or HP-Innowax (Polar column is required to separate Z/E isomers effectively).[1]
- Oven Program: 50°C (2 min hold)

  10°C/min

  220°C.
- Elution Order: On polar columns, the (Z)-isomer typically elutes after the (E)-isomer due to slightly higher polarity/boiling point interactions, though this should be confirmed with standards.

References

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